

The Chemistry and Application of TAMRA-PEG8-NHS: A Technical Guide

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Compound of Interest

Compound Name: *Tamra-peg8-nhs*

Cat. No.: *B15137605*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and common applications of **TAMRA-PEG8-NHS**, a popular fluorescent labeling reagent. Detailed experimental protocols and visual workflows are included to assist researchers in effectively utilizing this compound in their work.

Core Concepts: Chemical Structure and Properties

TAMRA-PEG8-NHS is a fluorescent labeling reagent that combines the spectral properties of the TAMRA (Tetramethylrhodamine) fluorophore with the benefits of a polyethylene glycol (PEG) spacer and an N-hydroxysuccinimide (NHS) ester reactive group. The TAMRA moiety provides a bright, photostable fluorescent signal, while the 8-unit PEG spacer enhances solubility in aqueous solutions and reduces steric hindrance between the dye and the target molecule. The NHS ester group allows for the efficient and specific labeling of primary amines, such as those found on the lysine residues of proteins.

Chemical Structure

The chemical structure of **TAMRA-PEG8-NHS** consists of three key components:

- **TAMRA (Tetramethylrhodamine):** A well-characterized fluorophore with excitation and emission maxima in the green-orange region of the visible spectrum.

- PEG8 (Polyethylene Glycol, 8 units): A hydrophilic spacer that improves the water solubility of the molecule and provides spatial separation between the fluorophore and the labeled biomolecule.
- NHS (N-hydroxysuccinimide) Ester: A reactive group that readily forms stable amide bonds with primary amines at physiological to slightly basic pH.

Physicochemical and Spectral Properties

A summary of the key quantitative data for **TAMRA-PEG8-NHS** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C48H62N4O16
Molecular Weight	951.04 g/mol
CAS Number	2067281-44-9
Appearance	Dark colored solid
Solubility	Good in DMF, DMSO; low in water
Excitation Maximum (λ_{ex})	~555 nm
Emission Maximum (λ_{em})	~580 nm
Purity	> 95%
Storage Conditions	Store at -20°C, desiccated and protected from light.

Experimental Protocols

Protein Labeling with TAMRA-PEG8-NHS

This protocol provides a general method for labeling proteins with **TAMRA-PEG8-NHS**. The optimal conditions, particularly the molar ratio of dye to protein, may need to be determined empirically for each specific protein.

Materials:

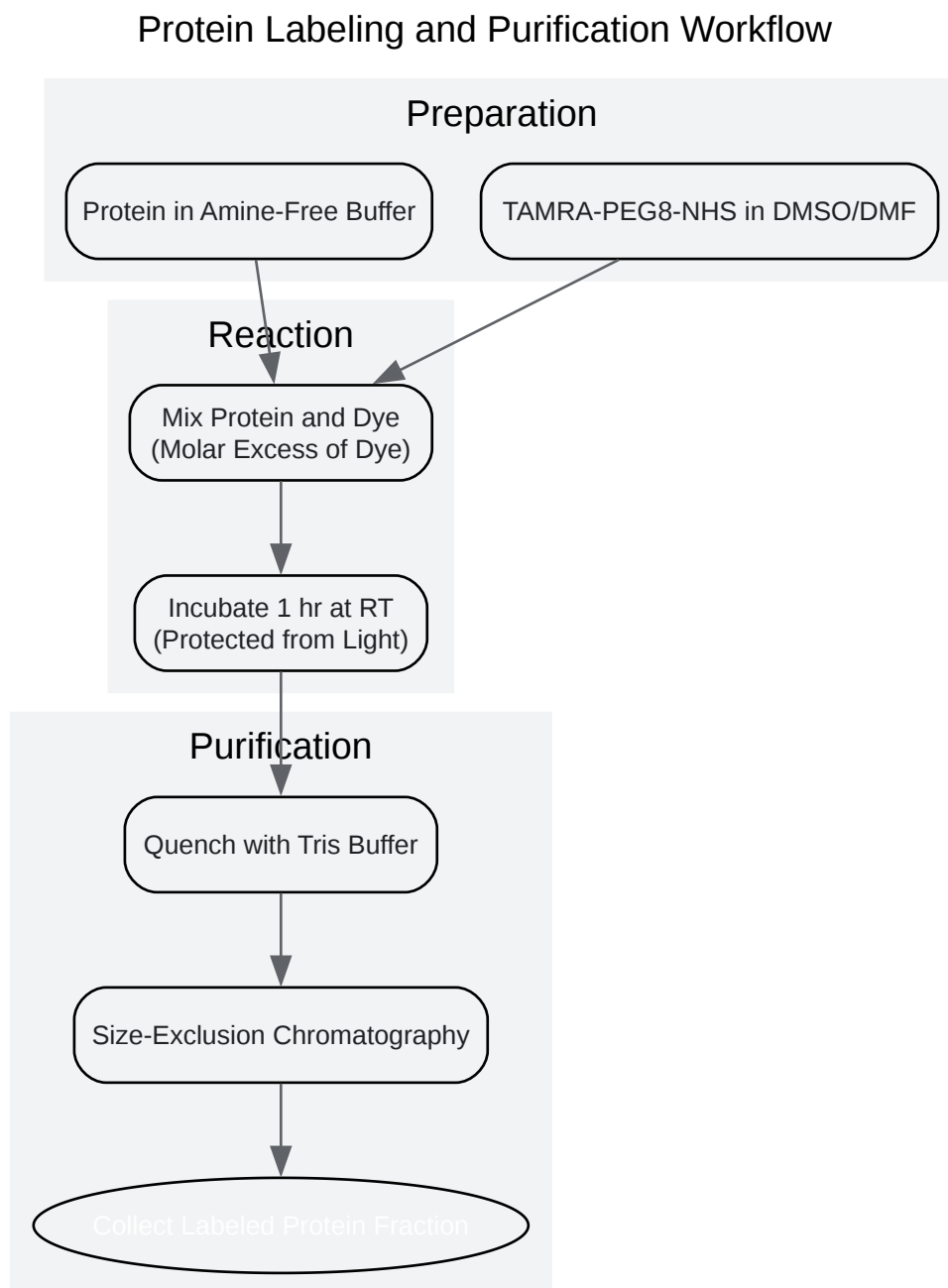
- Protein of interest (in an amine-free buffer, e.g., PBS pH 7.2-7.4)
- **TAMRA-PEG8-NHS**
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., size-exclusion chromatography column)

Procedure:

- Prepare Protein Solution: Dissolve the protein of interest in the reaction buffer at a concentration of 1-10 mg/mL.
- Prepare **TAMRA-PEG8-NHS** Stock Solution: Immediately before use, dissolve **TAMRA-PEG8-NHS** in anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- Labeling Reaction:
 - Add the **TAMRA-PEG8-NHS** stock solution to the protein solution. The molar ratio of **TAMRA-PEG8-NHS** to protein should be optimized, but a starting point of 10-20 fold molar excess of the dye is recommended.
 - Incubate the reaction mixture for 1 hour at room temperature with gentle stirring or rocking, protected from light.
- Quench Reaction: Add the quenching buffer to a final concentration of 50-100 mM to consume any unreacted **TAMRA-PEG8-NHS**. Incubate for 30 minutes at room temperature.
- Purification: Separate the labeled protein from unreacted dye and byproducts using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable buffer (e.g., PBS). The first colored fraction to elute will be the TAMRA-labeled protein.

Workflow for Protein Labeling and Purification

The following diagram illustrates the general workflow for labeling a protein with **TAMRA-PEG8-NHS** and subsequent purification.



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Caption: Workflow for labeling a protein with **TAMRA-PEG8-NHS**.

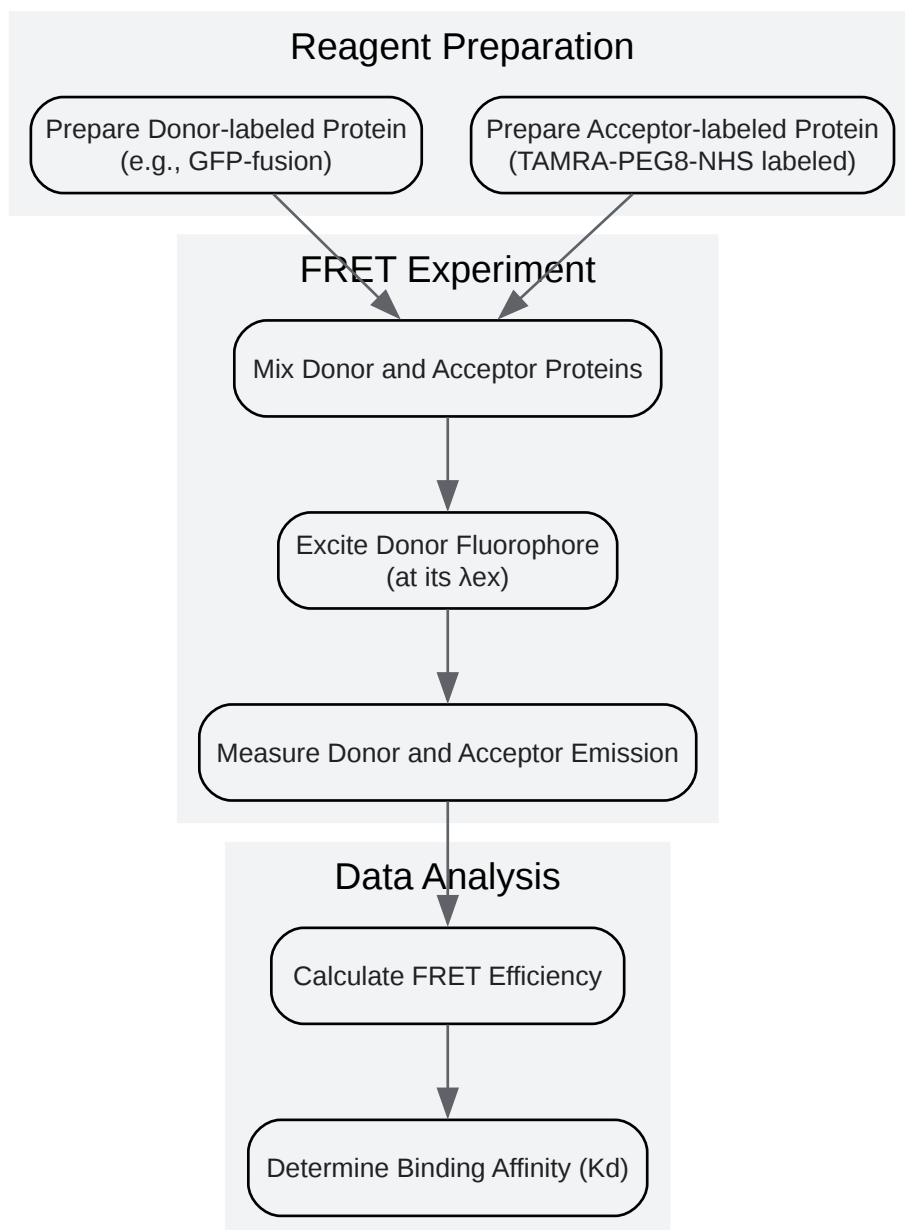
Application: Förster Resonance Energy Transfer (FRET)

TAMRA-labeled proteins are frequently used as acceptor molecules in Förster Resonance Energy Transfer (FRET) experiments to study molecular interactions. FRET is a mechanism describing energy transfer between two light-sensitive molecules (chromophores). A donor chromophore, initially in its electronic excited state, may transfer energy to an acceptor chromophore through non-radiative dipole-dipole coupling. The efficiency of this energy transfer is inversely proportional to the sixth power of the distance between donor and acceptor, making FRET extremely sensitive to small changes in distance.

Experimental Workflow for a FRET-based Binding Assay

The following diagram outlines a typical workflow for a FRET-based assay to study the interaction between a TAMRA-labeled protein (the acceptor) and a protein labeled with a suitable donor fluorophore (e.g., GFP).

FRET-based Protein Interaction Workflow



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Caption: Workflow for a FRET-based protein-protein interaction assay.

This in-depth guide provides a solid foundation for researchers and scientists to effectively utilize **TAMRA-PEG8-NHS** in their experimental designs. The provided data, protocols, and workflows are intended to serve as a starting point, and optimization may be required for specific applications.

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